

Application Notes and Protocols for Allyl (3-methylbutoxy)acetate

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Compound of Interest

Compound Name: Allyl (3-methylbutoxy)acetate

Cat. No.: B1266693

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and protocols for the safe handling and storage of **Allyl (3-methylbutoxy)acetate** (CAS No. 67634-00-8). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Allyl (3-methylbutoxy)acetate, also known as allyl amyl glycolate, is a clear, colorless liquid. [1] It is recognized as a combustible liquid.[2]

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	67634-00-8	[2][3]
Molecular Formula	C10H18O3	[3][4]
Molecular Weight	186.25 g/mol	[4]
Appearance	Clear colorless liquid	[1]
Odor	Strong, fruity galbanum odor with pineapple modification	[1]

Hazard Identification and Classification

Allyl (3-methylbutoxy)acetate is classified with several hazards that necessitate careful handling.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[5] [6]
Acute Toxicity (Inhalation)	2	H330: Fatal if inhaled[3][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Hazardous to the aquatic environment, short-term (Acute)	1	H400: Very toxic to aquatic life[6]
Hazardous to the aquatic environment, long-term (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects[3][6]
Combustible Liquid	-	H227: Combustible liquid[2]

Signal Word: Danger[3]

Experimental Protocols: Safe Handling Procedures

Strict adherence to the following protocols is mandatory when working with **Allyl (3-methylbutoxy)acetate**.

Personal Protective Equipment (PPE)

All personnel must use the following PPE before entering an area where this chemical is handled:

- Eye Protection: Wear chemical safety goggles or a face shield.[2] Facilities should be equipped with an eyewash fountain.[2]

- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use.
[3]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[2][3] Fire/flammable resistant and impervious clothing is recommended.[3]
- Respiratory Protection: Use only in a well-ventilated area.[2] In case of inadequate ventilation, wear suitable respiratory protection, such as a self-contained breathing apparatus (SCBA).[3][4]

General Handling Protocol

- Ventilation: Always handle **Allyl (3-methylbutoxy)acetate** in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
[2] Do not breathe mist, gas, or vapors.[3]
- Hygiene Practices: Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[2][5] Do not eat, drink, or smoke in work areas.[3][5]
- Ignition Sources: Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[2] Use non-sparking tools.[3]
- Container Handling: Keep the container tightly closed when not in use.[2] Open and handle the container with care.[2]

Storage Procedures

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Table 3: Storage Conditions

Parameter	Recommendation
Temperature	Store in a cool, dry place.[2] Recommended storage temperature is below 30°C.[1]
Ventilation	Store in a well-ventilated area.[2][3]
Container	Store in a tightly-closed container.[2][3] Use compatible materials such as glass or stainless steel.[1]
Incompatible Materials	Strong oxidizing agents, strong acids, and alkalis.[2][5] May react exothermically with strong oxidizing acids.[1][4]
Conditions to Avoid	Sources of ignition, extreme heat, and prolonged exposure to air and light.[1][2][5]

Emergency Protocols

Spill Response Protocol

- Evacuate: Evacuate personnel from the spill area.[3]
- Ventilate: Ensure adequate ventilation.[2]
- Remove Ignition Sources: Remove all sources of ignition from the area.[3][4]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2] Contain the spill using inert absorbent material (e.g., sand, vermiculite).[2]
- Cleanup: Collect the spilled material and place it into a suitable, labeled container for disposal.[2][3]
- Decontamination: Wash the spill area with a suitable solvent (e.g., 60-70% ethanol) followed by a soap and water solution.[4]
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[2][5] Do not allow the product to enter drains or waterways.[2][3]

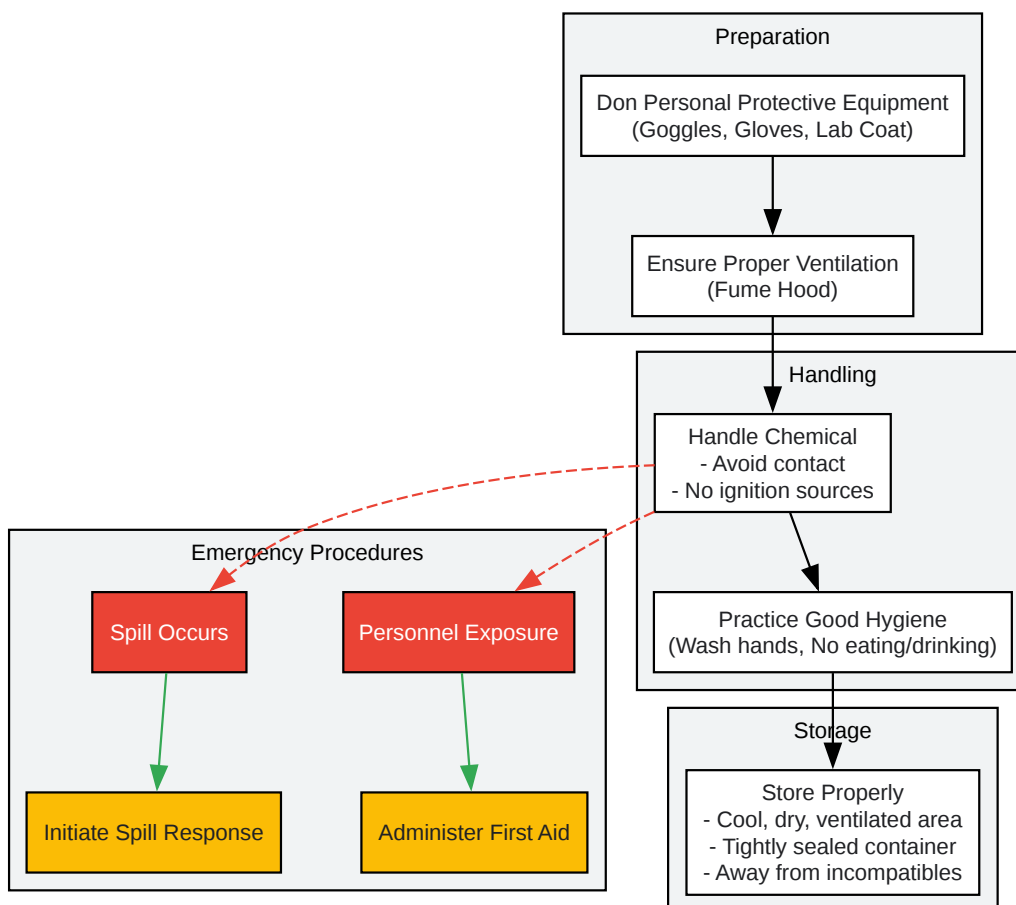
First Aid Measures

Table 4: First Aid Procedures

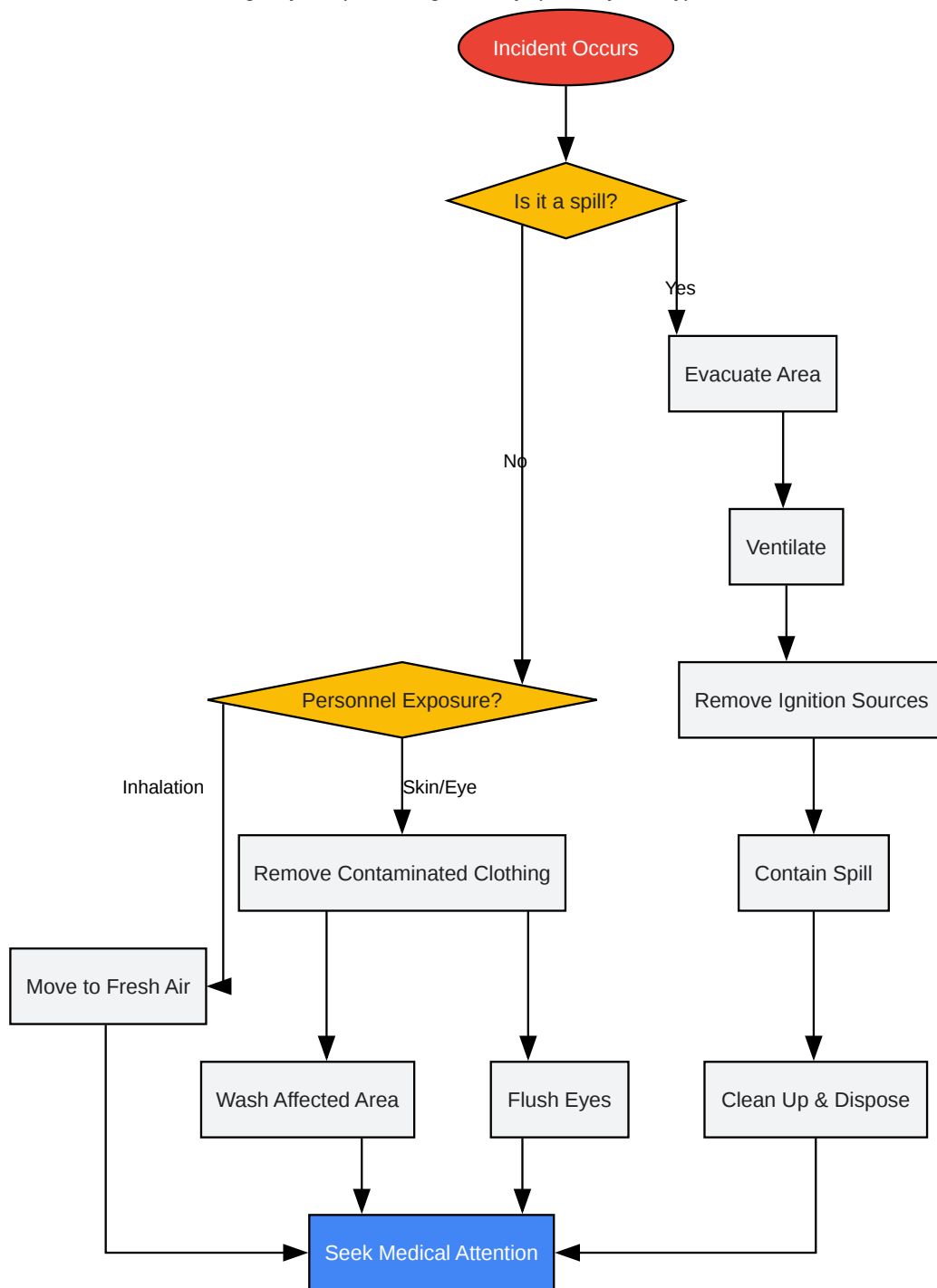
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. [2] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention. [2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately. [3] [5]

Workflow and Pathway Diagrams

Safe Handling and Storage Workflow for Allyl (3-methylbutoxy)acetate



Emergency Response Logic for Allyl (3-methylbutoxy)acetate

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References

- 1. Page loading... [wap.guidechem.com]
- 2. aksci.com [aksci.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Allyl amyl glycolate | C₁₀H₁₈O₃ | CID 106729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 6. chemos.de [chemos.de]
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